

VU 0365114 solubility issues and solutions

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Compound of Interest

Compound Name: VU 0365114

Cat. No.: B590465

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Technical Support Center: VU 0365114

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **VU 0365114**. The information is presented in a question-and-answer format to directly address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **VU 0365114** and what is its primary mechanism of action?

VU 0365114 is a selective positive allosteric modulator (PAM) of the M5 muscarinic acetylcholine receptor (M5 mAChR).^[1] As a PAM, it does not activate the receptor on its own but enhances the response of the receptor to its natural ligand, acetylcholine. The M5 receptor is a G protein-coupled receptor (GPCR) that, upon activation, couples to Gq protein, leading to the activation of phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC), leading to various downstream cellular responses.

Q2: What are the reported solubility characteristics of **VU 0365114**?

VU 0365114 is sparingly soluble in aqueous solutions but has good solubility in dimethyl sulfoxide (DMSO). It is reported to be soluble in DMSO at a concentration of ≥ 77.5 mg/mL (195.04 mM). For in vivo studies, specific formulations have been developed to improve its solubility and bioavailability.

Q3: I am observing precipitation when I dilute my DMSO stock solution of **VU 0365114** into my aqueous cell culture medium or buffer. What could be the cause and how can I troubleshoot this?

This is a common issue when working with compounds that are highly soluble in organic solvents like DMSO but have poor aqueous solubility. The precipitation occurs because the compound "crashes out" of the solution when the solvent composition changes to a predominantly aqueous environment.

Troubleshooting Steps:

- Lower the Final Concentration: The most straightforward solution is to lower the final concentration of **VU 0365114** in your assay.
- Optimize the Dilution Method:
 - Serial Dilutions: Instead of a single large dilution, perform serial dilutions of your DMSO stock in your aqueous buffer. This gradual change in solvent polarity can sometimes prevent precipitation.
 - Rapid Mixing: When adding the DMSO stock to the aqueous buffer, ensure rapid and thorough mixing to avoid localized high concentrations of the compound that can initiate precipitation. Vortexing or vigorous pipetting can be helpful.
- Use a Carrier Protein: Adding a carrier protein like bovine serum albumin (BSA) to your buffer can help to keep hydrophobic compounds in solution. A final concentration of 0.1% to 0.5% BSA is often effective.
- Consider a Different Formulation: For cellular assays, if permissible, you can try a formulation containing a small percentage of a solubilizing agent like Pluronic F-68 or a lower percentage of DMSO in the final medium.

Q4: What is the recommended procedure for preparing a stock solution of **VU 0365114**?

It is recommended to prepare a high-concentration stock solution in anhydrous DMSO.

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- **Weighing:** Accurately weigh the desired amount of **VU 0365114** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.97 mg of **VU 0365114** (Molecular Weight = 397.35 g/mol).
- **Dissolving:** Add the appropriate volume of anhydrous DMSO to the vial containing the **VU 0365114** powder. For a 10 mM solution, if you weighed 3.97 mg, add 1 mL of DMSO.
- **Solubilization:** Vortex the solution for 1-2 minutes to ensure the compound is completely dissolved. Gentle warming in a 37°C water bath can also aid dissolution.
- **Storage:** Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

Q5: How should I store **VU 0365114** powder and its stock solutions?

- **Powder:** Store the solid powder at -20°C.
- **Stock Solutions:** Store DMSO stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). It is crucial to use anhydrous DMSO and to keep the vials tightly sealed to prevent the absorption of water, which can affect the solubility and stability of the compound.

Data Presentation

Table 1: Solubility of **VU 0365114**

Solvent	Concentration	Notes
DMSO	≥ 77.5 mg/mL (195.04 mM)	Hygroscopic DMSO can impact solubility; use newly opened DMSO.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.58 mg/mL (6.49 mM)	Clear solution.
10% DMSO, 90% Corn Oil	2.58 mg/mL (6.49 mM)	Clear solution; may require warming.

Experimental Protocols

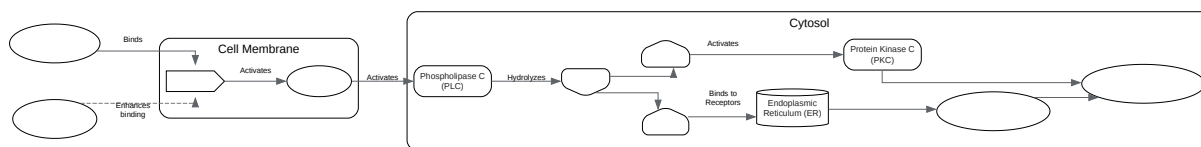
Protocol 1: Preparation of **VU 0365114** Formulation for In Vivo Studies (PEG300/Tween-80/Saline)

- Prepare a 25.8 mg/mL stock solution of **VU 0365114** in DMSO.
- To prepare a 1 mL working solution, take 100 μ L of the 25.8 mg/mL DMSO stock solution.
- Add the DMSO stock to 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
- Add 450 μ L of saline to bring the final volume to 1 mL. Mix well before use.

Protocol 2: Preparation of **VU 0365114** Formulation for In Vivo Studies (Corn Oil)

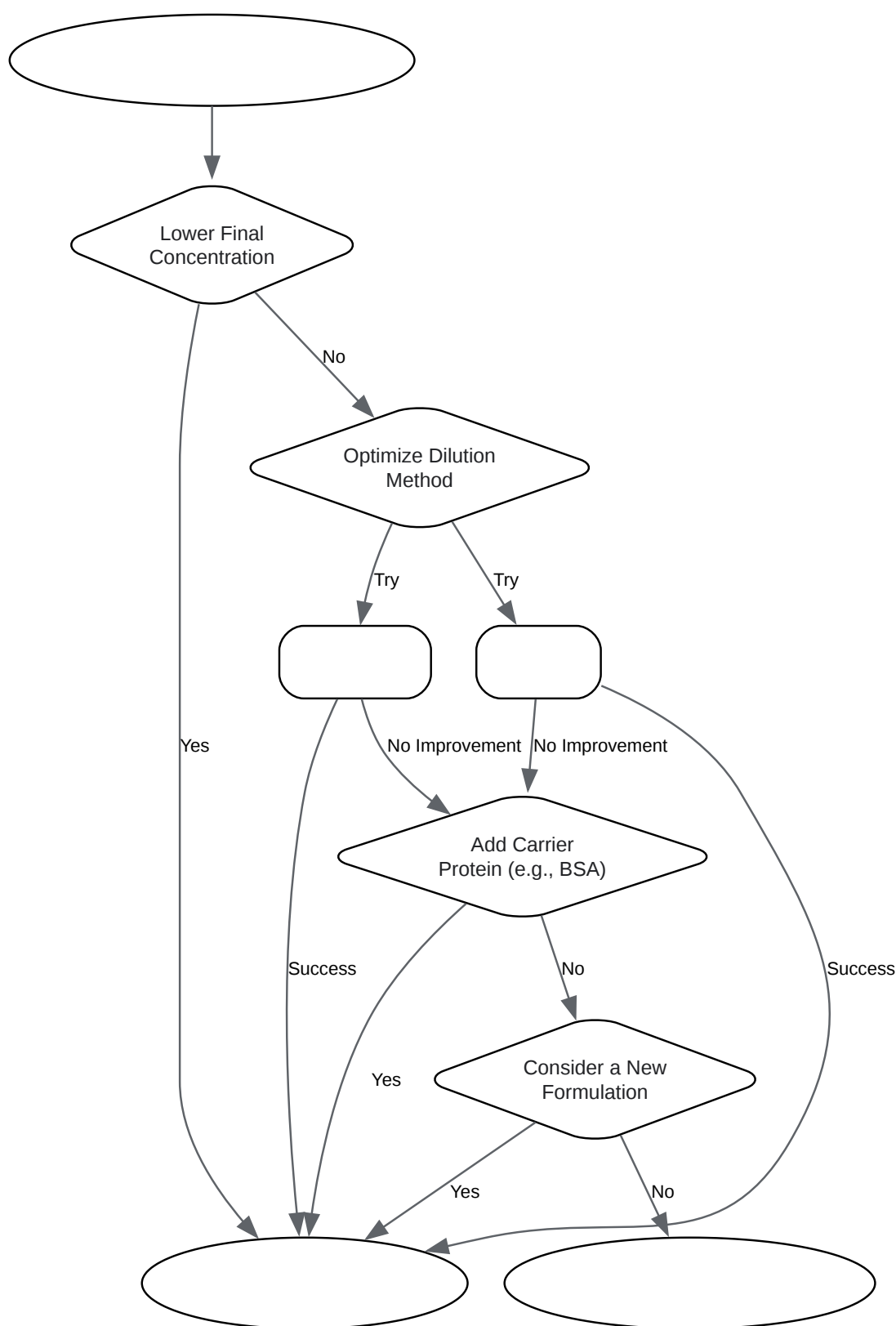
- Prepare a 25.8 mg/mL solution of **VU 0365114** in a vehicle of 10% DMSO and 90% Corn Oil.
- Warm the mixture gently and vortex to ensure complete dissolution.

Mandatory Visualizations



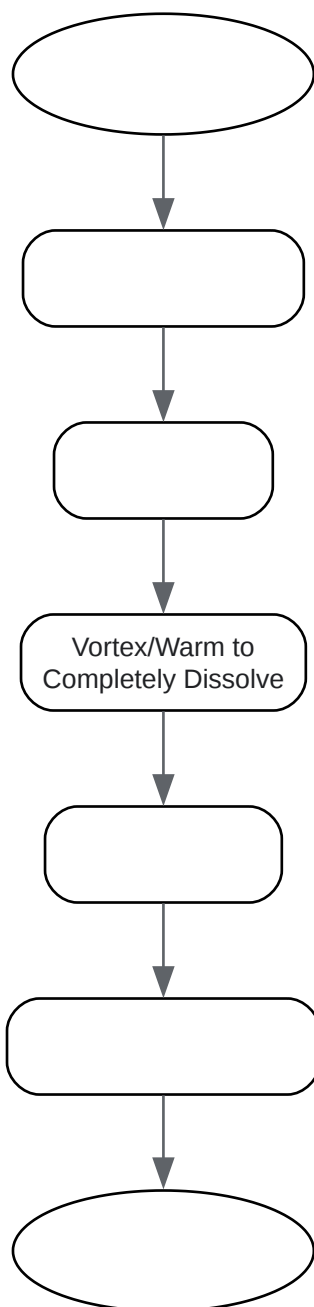
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Caption: M5 Muscarinic Acetylcholine Receptor Signaling Pathway.



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Caption: Troubleshooting Workflow for **VU 0365114** Precipitation Issues.



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Caption: Workflow for Preparing **VU 0365114** Stock Solution.

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References

- 1. VU 0365114 | M5 Receptors | Tocris Bioscience [tocris.com]
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